

Personal protective equipment for handling Ala-Phe-Lys-AMC

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Compound of Interest

Compound Name: Ala-Phe-Lys-AMC

Cat. No.: B568614

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Essential Safety and Handling Guide for Ala-Phe-Lys-AMC

For researchers, scientists, and drug development professionals, ensuring safe and effective handling of laboratory reagents is paramount. This guide provides immediate, essential safety and logistical information for the fluorogenic substrate **Ala-Phe-Lys-AMC**, including personal protective equipment (PPE) recommendations, operational procedures, and disposal plans.

Personal Protective Equipment (PPE)

When handling **Ala-Phe-Lys-AMC**, which contains the hazardous component 7-Amino-4-methylcoumarin (AMC), the following personal protective equipment is essential to minimize exposure and ensure personal safety. The primary hazards associated with the AMC moiety include skin irritation, serious eye irritation, and potential respiratory irritation.^{[1][2]}

1. Eye and Face Protection:

- **Safety Glasses with Side Shields:** To protect against splashes or dust particles entering the eyes.
- **Chemical Safety Goggles:** Recommended when there is a higher risk of splashing.

2. Skin Protection:

- Disposable Nitrile Gloves: To prevent skin contact. Gloves should be inspected before use and changed regularly, or immediately if contaminated.
- Laboratory Coat: A standard lab coat should be worn to protect clothing and skin from accidental spills.

3. Respiratory Protection:

- Use in a Well-Ventilated Area: Handle **Ala-Phe-Lys-AMC** in a chemical fume hood or a well-ventilated laboratory space to minimize inhalation of any dust or aerosols.
- Respirator: If engineering controls are not sufficient to control airborne concentrations, a NIOSH-approved particulate respirator may be necessary.

Hazard and Safety Data Summary

The following table summarizes the key hazard information for 7-Amino-4-methylcoumarin (AMC), the active fluorophore in **Ala-Phe-Lys-AMC**.

Hazard Category	Description	GHS Hazard Statement(s)
Skin Corrosion/Irritation	Causes skin irritation	H315
Serious Eye Damage/Irritation	Causes serious eye irritation	H319
Specific Target Organ Toxicity	May cause respiratory irritation	H335
Combustibility	May form combustible dust concentrations in air	Not specified

Operational Plan for Safe Handling

Following a systematic operational plan is crucial for minimizing risks when working with **Ala-Phe-Lys-AMC**.

1. Preparation and Weighing:

- Before handling, ensure that an eyewash station and safety shower are readily accessible.^[2]

- Weigh the powdered compound in a chemical fume hood or an enclosure with localized exhaust ventilation to prevent the dispersion of dust.

- Avoid creating dust.[\[2\]](#)

2. Dissolving the Compound:

- When preparing solutions, add the solvent to the vial containing the pre-weighed **Ala-Phe-Lys-AMC** to minimize the generation of dust.
- If sonication is required, ensure the vial is securely capped.

3. Performing the Assay:

- Conduct all experimental procedures involving **Ala-Phe-Lys-AMC** solutions in a well-ventilated area.
- Avoid direct contact with the solution. Use appropriate laboratory equipment for all transfers.

4. Post-Experiment:

- Decontaminate all work surfaces with an appropriate cleaning agent.
- Properly label and store any remaining stock solutions according to the manufacturer's recommendations, typically at -20°C or -80°C and protected from light.[\[3\]](#)[\[4\]](#)

Disposal Plan

Proper disposal of **Ala-Phe-Lys-AMC** and any contaminated materials is essential to prevent environmental contamination and ensure laboratory safety.

1. Unused Compound:

- Dispose of unused, solid **Ala-Phe-Lys-AMC** as chemical waste in a clearly labeled, sealed container.

2. Solutions:

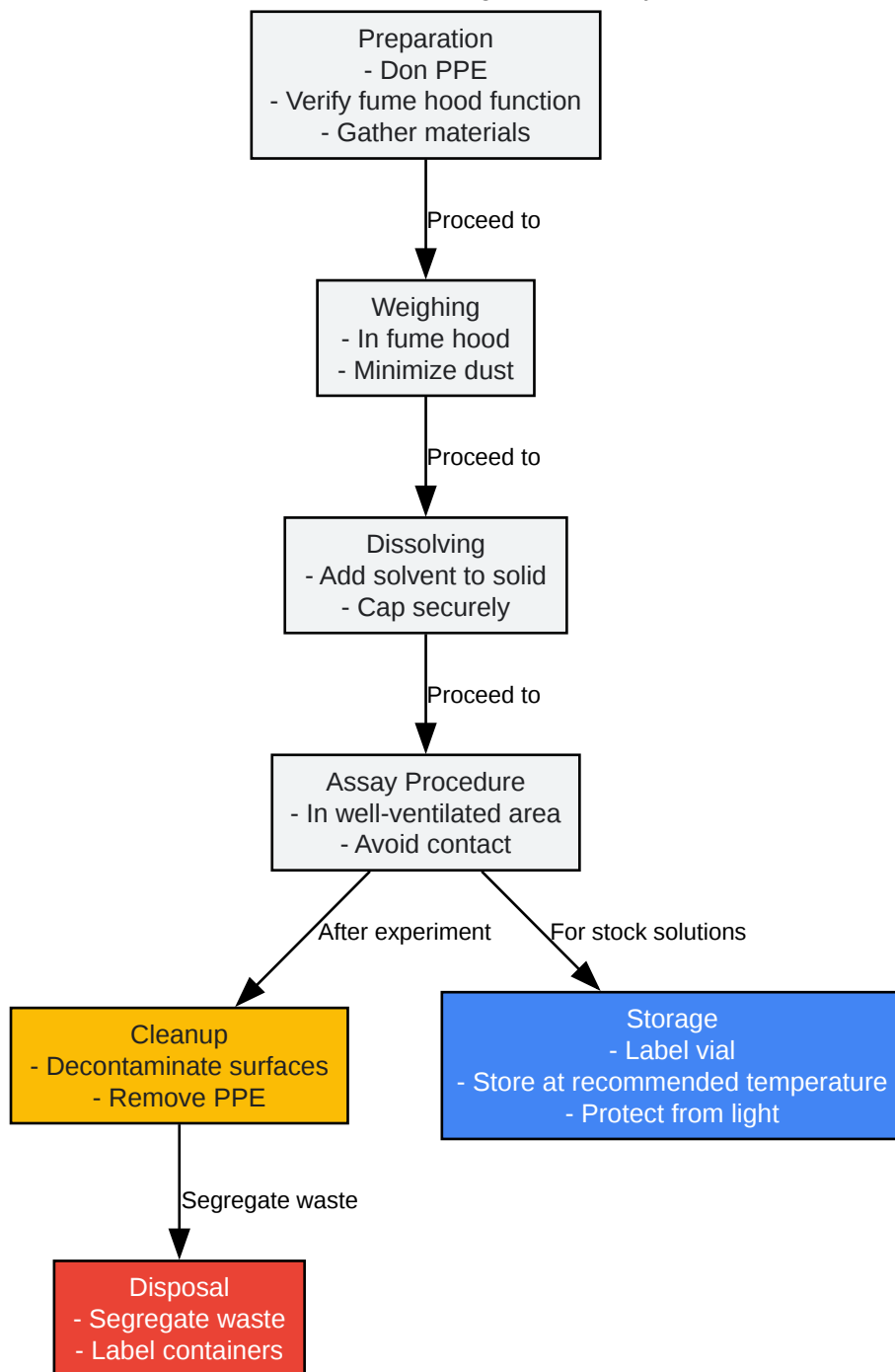
- Aqueous solutions containing **Ala-Phe-Lys-AMC** should be collected in a designated hazardous waste container. Do not pour down the drain.

3. Contaminated Materials:

- All disposable items that have come into contact with **Ala-Phe-Lys-AMC**, such as pipette tips, gloves, and paper towels, should be placed in a designated chemical waste bag or container for disposal.

Experimental Workflow for Safe Handling of Ala-Phe-Lys-AMC

Workflow for Safe Handling of Ala-Phe-Lys-AMC

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References

- 1. 7-Amino-4-methylcoumarin | C₁₀H₉NO₂ | CID 92249 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. fishersci.com [fishersci.com]
- 3. H-Ala-Phe-Lys-AMC trifluoroacetate salt | 120928-02-1 | FA110475 [biosynth.com]
- 4. medchemexpress.com [medchemexpress.com]
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